

# Thorin Indicator: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Thorin, IND

Cat. No.: B15551299

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Thorin, also known as Thoronol, is an organoarsenic compound utilized as a metallochromic indicator in analytical chemistry. This guide provides an in-depth overview of its physical and chemical properties, experimental applications, and the underlying mechanism of its indicator function, tailored for researchers, scientists, and professionals in drug development.

## Core Properties of Thorin

Thorin, with the chemical name 1-(2-Arsenophenylazo)-2-naphthol-3,6-disulfonic acid disodium salt, is a brownish-red powder.<sup>[1][2][3]</sup> It is recognized for its application as an indicator in the determination of various metal ions, including barium, beryllium, lithium, uranium, and thorium.<sup>[4][5]</sup> Due to its arsenic content, Thorin is classified as highly toxic and requires careful handling.

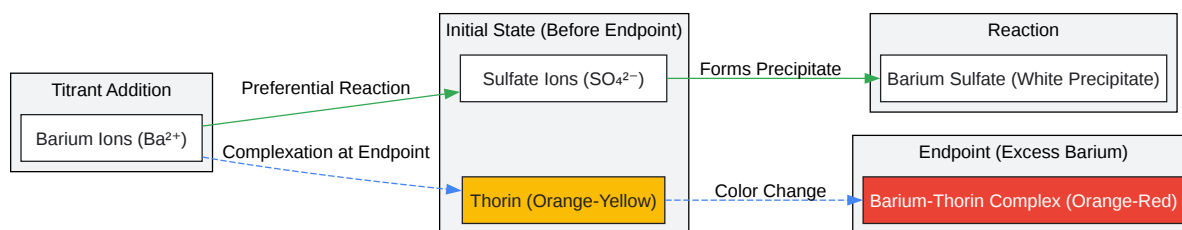
## Physicochemical Characteristics

A summary of the key physical and chemical properties of the Thorin indicator is presented in the table below.

Property	Value	References
CAS Number	3688-92-4	
Molecular Formula	C <sub>16</sub> H <sub>11</sub> AsN <sub>2</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>2</sub>	
Molecular Weight	576.30 g/mol	
Appearance	Brownish-red to dark red crystalline powder	
Solubility	Soluble in water (>10% by weight), slightly soluble in ethanol, insoluble in ether.	
Melting Point	>300°C	
Absorption Maximum (λ <sub>max</sub> )	480-490 nm (in isopropanol)	
pH (10 g/L in H <sub>2</sub> O at 20°C)	6.1	
Bulk Density	700 kg/m <sup>3</sup>	

## Mechanism of Action in Sulfate Titration

Thorin is prominently used as an indicator for the titrimetric determination of sulfate ions. The underlying principle involves a competitive binding reaction. In a slightly acidic solution, Thorin appears orange-yellow. It forms a distinct orange-red complex with barium ions. When a solution containing sulfate ions is titrated with a standardized solution of barium perchlorate, the barium ions will preferentially react with the sulfate ions to form a white precipitate of barium sulfate, due to the higher stability constant of this reaction compared to the barium-Thorin complex. The endpoint of the titration is reached when all the sulfate ions have precipitated. Any excess barium ions will then complex with the Thorin indicator, resulting in a sharp color change from orange-yellow to the orange-red of the barium-Thorin complex.



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Caption: Mechanism of Thorin indicator in sulfate titration.

## Experimental Protocol: Titration of Sulfate with Barium Perchlorate

The following provides a generalized methodology for the determination of sulfate ions using Thorin as an indicator.

### 1. Reagents and Preparation:

- Barium Perchlorate Solution (0.005 M): Prepare by dissolving the appropriate amount of barium perchlorate in deionized water. Standardize against a known concentration of a primary standard sulfate solution.
- Thorin Indicator Solution (0.2% w/v): Dissolve 0.2 g of Thorin indicator in 100 mL of deionized water.
- Isopropanol: Analytical grade.
- Perchloric Acid (1 M): For pH adjustment.

### 2. Sample Preparation:

- The sample containing sulfate ions should be aqueous. If solid, dissolve in a known volume of deionized water.
- Adjust the pH of the sample to between 2.5 and 4.0 using perchloric acid.

### 3. Titration Procedure:

- Pipette a known volume of the sulfate-containing sample into an Erlenmeyer flask.
- Add an equal volume of isopropanol. This reduces the solubility of barium sulfate, leading to a sharper endpoint.
- Add 1-2 drops of the Thorin indicator solution. The solution should be orange-yellow.
- Titrate with the standardized barium perchlorate solution with constant stirring.
- The endpoint is reached when the color of the solution changes from orange-yellow to a stable orange-red.

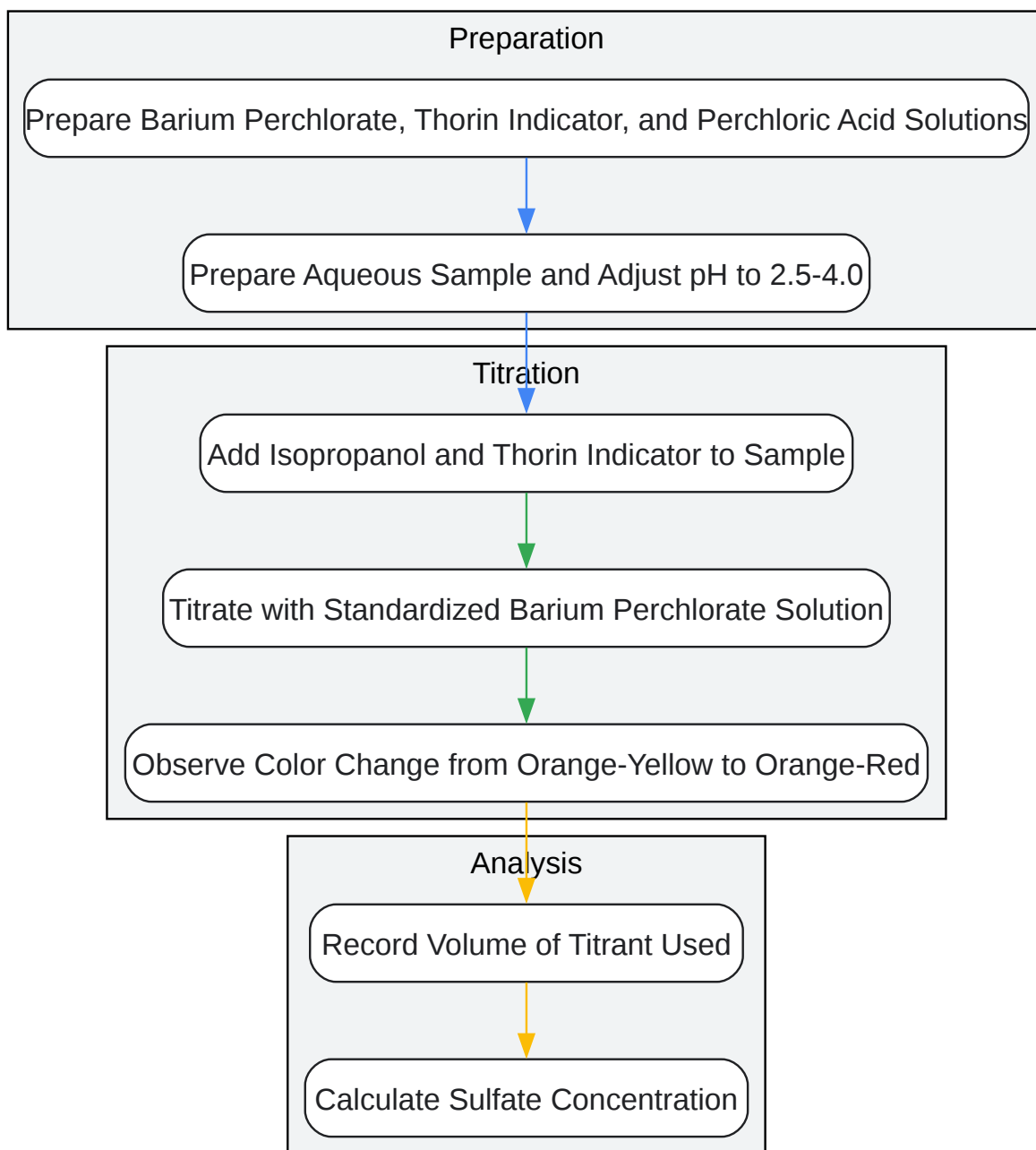
### 4. Calculation:

The concentration of sulfate in the sample can be calculated using the following formula:

$$\text{Sulfate (mg/L)} = (V * M * 96060) / S$$

Where:

- V = Volume of barium perchlorate solution used in mL
- M = Molarity of the barium perchlorate solution
- S = Volume of the sample in mL
- 96060 = Molecular weight of the sulfate ion ( $\text{SO}_4^{2-}$ ) in mg/mol



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